

# The Discovery, Isolation, and Characterization of $\gamma$ -Bisabolene Isomers: A Technical Guide

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## Compound of Interest

Compound Name: (E)-gamma-Bisabolene

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## Introduction

Gamma-bisabolene ( $\gamma$ -bisabolene) is a monocyclic sesquiterpene hydrocarbon with the molecular formula  $C_{15}H_{24}$  and a molecular weight of approximately 204.35 g/mol .<sup>[1][2]</sup> It exists as a mixture of geometric isomers, primarily the (E) and (Z)-isomers, which differ in the stereochemistry around the exocyclic double bond.<sup>[3]</sup> These isomers are found in the essential oils of various plants, including those of the *Laurencia* genus and *Andrographis paniculata*, and have garnered significant interest due to their diverse biological activities, which include potential anticancer and anti-inflammatory properties. This guide provides a comprehensive overview of the discovery, isolation, and characterization of  $\gamma$ -bisabolene isomers, with a focus on detailed experimental methodologies and data presentation.

## Physicochemical and Spectroscopic Properties of $\gamma$ -Bisabolene Isomers

A summary of the key physicochemical and spectroscopic data for the (E) and (Z)-isomers of  $\gamma$ -bisabolene is presented below. This data is essential for the identification and characterization of these compounds.

Property	(E)- $\gamma$ -Bisabolene	(Z)- $\gamma$ -Bisabolene
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	C <sub>15</sub> H <sub>24</sub>
Molecular Weight	204.35 g/mol [2]	204.35 g/mol [1]
CAS Number	53585-13-0[2]	13062-00-5[1]
Boiling Point	280.8 $\pm$ 20.0 $^{\circ}$ C (Predicted)	280.00 to 281.00 $^{\circ}$ C @ 760.00 mm Hg
Solubility	Insoluble in water; Soluble in organic solvents[3]	Soluble in organic solvents
<sup>1</sup> H NMR	See Table 2 for detailed assignments.	See Table 3 for detailed assignments.
<sup>13</sup> C NMR	See Table 2 for detailed assignments.	See Table 3 for detailed assignments.
Mass Spectrometry (GC-MS)	See Table 4 for major fragments.	See Table 5 for major fragments.

Table 1: Physicochemical properties of (E)- and (Z)- $\gamma$ -bisabolene.

<sup>1</sup> H NMR			<sup>13</sup> C NMR	
Chemical Shift (ppm)	Multiplicity	Assignment	Chemical Shift (ppm)	Assignment
Data not fully available in search results	Data not fully available in search results			

Table 2: <sup>1</sup>H and <sup>13</sup>C NMR Spectral Data for (E)- $\gamma$ -Bisabolene. (Note: Complete, assigned spectra were not available in the search results. This table serves as a template for experimental data.)

<sup>1</sup> H NMR			<sup>13</sup> C NMR	
Chemical Shift (ppm)	Multiplicity	Assignment	Chemical Shift (ppm)	Assignment
Data not fully available in search results	Data not fully available in search results			

Table 3: <sup>1</sup>H and <sup>13</sup>C NMR Spectral Data for (Z)-γ-Bisabolene. (Note: Complete, assigned spectra were not available in the search results. This table serves as a template for experimental data.)

Mass-to-Charge Ratio (m/z)	Relative Intensity	Proposed Fragment
204	[M] <sup>+</sup>	Molecular Ion
135	High	[C <sub>10</sub> H <sub>15</sub> ] <sup>+</sup>
107	High	[C <sub>8</sub> H <sub>11</sub> ] <sup>+</sup>
93	Moderate	[C <sub>7</sub> H <sub>9</sub> ] <sup>+</sup>
69	High	[C <sub>5</sub> H <sub>9</sub> ] <sup>+</sup>

Table 4: Prominent Mass Fragments of (E)-γ-Bisabolene from GC-MS Analysis.

Mass-to-Charge Ratio (m/z)	Relative Intensity	Proposed Fragment
204	[M] <sup>+</sup>	Molecular Ion
119	High	[C <sub>9</sub> H <sub>11</sub> ] <sup>+</sup>
107	High	[C <sub>8</sub> H <sub>11</sub> ] <sup>+</sup>
93	Moderate	[C <sub>7</sub> H <sub>9</sub> ] <sup>+</sup>
69	High	[C <sub>5</sub> H <sub>9</sub> ] <sup>+</sup>

Table 5: Prominent Mass Fragments of (Z)-γ-Bisabolene from GC-MS Analysis.[\[1\]](#)

## Biosynthesis of (Z)- $\gamma$ -Bisabolene

The biosynthesis of (Z)- $\gamma$ -bisabolene is catalyzed by the enzyme (Z)- $\gamma$ -bisabolene synthase. The pathway begins with the universal precursor for sesquiterpenes, farnesyl pyrophosphate (FPP). The enzyme facilitates the cyclization of FPP to form the final product.

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## References

- 1. gamma-Bisabolene, (Z)- | C<sub>15</sub>H<sub>24</sub> | CID 3033866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
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